

(2,5-Dioxoimidazolidin-1-yl)acetic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2,5-Dioxoimidazolidin-1-yl)acetic acid

Cat. No.: B1349711

[Get Quote](#)

In-depth Technical Guide: (2,5-Dioxoimidazolidin-1-yl)acetic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the fundamental physicochemical properties of **(2,5-Dioxoimidazolidin-1-yl)acetic acid**, a compound of interest in various research and development domains.

Core Molecular Data

The essential molecular characteristics of **(2,5-Dioxoimidazolidin-1-yl)acetic acid** are summarized in the table below. This data is foundational for experimental design, analytical method development, and computational modeling.

Property	Value
Molecular Formula	C5H6N2O4[1]
Molecular Weight	158.113 g/mol [1]
CAS Number	80258-94-2[1]

Experimental Protocols

Detailed experimental methodologies for the determination of molecular weight and formula, while not explicitly detailed in the provided search results, would typically involve the following standard analytical techniques:

- Mass Spectrometry (MS): To determine the mass-to-charge ratio of the molecule, providing a highly accurate molecular weight. High-resolution mass spectrometry (HRMS) would be employed to confirm the elemental composition and thus the molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy would be used to elucidate the chemical structure, confirming the connectivity of atoms and the presence of functional groups consistent with the proposed formula.
- Elemental Analysis: This combustion analysis technique provides the percentage composition of carbon, hydrogen, and nitrogen, which can be used to empirically determine the molecular formula.

Logical Relationship Diagram

The following diagram illustrates the logical flow from the compound's nomenclature to its fundamental molecular properties.

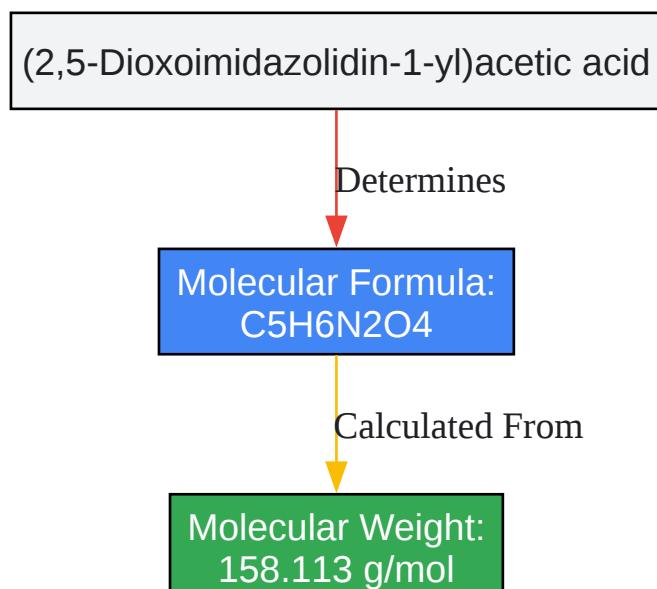


Figure 1. Molecular Properties of (2,5-Dioxoimidazolidin-1-yl)acetic acid

[Click to download full resolution via product page](#)

Caption: Logical flow from compound name to molecular formula and weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [(2,5-Dioxoimidazolidin-1-yl)acetic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1349711#2-5-dioxoimidazolidin-1-yl-acetic-acid-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com